

solid-phase synthesis using 1-Fmoc-2-(hydroxymethyl)piperidine

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Compound of Interest

Compound Name: 1-Fmoc-2-(hydroxymethyl)piperidine

CAS No.: 170867-95-5

Cat. No.: B070499

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Application Note: Strategic Utilization of **1-Fmoc-2-(hydroxymethyl)piperidine** in Solid-Phase Peptidomimetic Synthesis

Executive Summary

This guide details the solid-phase synthesis (SPS) protocols for utilizing **1-Fmoc-2-(hydroxymethyl)piperidine** (Fmoc-2-piperidinemethanol) as a chiral scaffold. Unlike standard amino acids, this building block presents two distinct challenges: (1) it must be anchored via its hydroxyl group rather than a carboxylate, and (2) upon Fmoc removal, it yields a sterically hindered secondary amine (piperidine) that is notoriously difficult to acylate.

This protocol leverages 2-Chlorotrityl Chloride (2-CTC) resin to prevent racemization during loading and employs high-efficiency coupling reagents (HATU/HOAt) to overcome steric barriers during chain elongation.

Strategic Considerations & Causality

The Anchoring Strategy: Why 2-CTC?

Direct esterification of amino alcohols to standard Wang resin often requires carboxyl-activation of a linker or Mitsunobu conditions, which can be harsh.

- Choice: 2-Chlorotrityl Chloride (2-CTC) resin.[1]
- Causality: The 2-CTC resin generates a stabilized trityl cation. The primary hydroxyl group of the piperidine derivative attacks this cation via an SN1-like mechanism. This reaction occurs under very mild basic conditions (DIPEA), completely avoiding the risk of racemization at the chiral C2 center of the piperidine ring.
- Benefit: The resulting ether linkage is acid-labile, allowing for cleavage under mild conditions (1-5% TFA) if protected fragments are desired, or standard conditions (95% TFA) for final deprotection.

The Steric Bottleneck

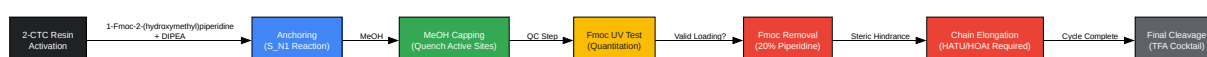
The critical failure point in this workflow is not the loading, but the subsequent coupling.

- Challenge: Removing the Fmoc group exposes a cyclic secondary amine at the 2-position. The adjacent methylene bridge creates significant steric bulk, shielding the nitrogen nucleophile.
- Solution: Standard DIC/HOBt coupling often fails here. We utilize HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) with HOAt, which accelerates the reaction through the neighboring group effect of the pyridine nitrogen in the coupling reagent.

Visual Workflow & Mechanism

Figure 1: Synthesis Workflow

A logical flow from resin preparation to difficult coupling optimization.



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Caption: Operational workflow for anchoring amino alcohols and overcoming steric hindrance during elongation.

Detailed Experimental Protocols

Protocol A: Resin Loading (Anchoring)

Objective: Immobilize **1-Fmoc-2-(hydroxymethyl)piperidine** onto 2-CTC resin without racemization.

Materials:

- 2-Chlorotriyl Chloride Resin (Loading: ~1.0–1.6 mmol/g)
- **1-Fmoc-2-(hydroxymethyl)piperidine** (1.5 equivalents relative to resin)
- Dichloromethane (DCM), anhydrous
- N,N-Diisopropylethylamine (DIPEA)[\[2\]](#)
- Methanol (MeOH) (HPLC Grade)

Step-by-Step:

- Resin Swelling: Weigh 1.0 g of 2-CTC resin into a fritted polypropylene reactor. Add 10 mL dry DCM and swell for 20 minutes. Drain.
- Preparation of Solution: Dissolve **1-Fmoc-2-(hydroxymethyl)piperidine** (1.5 eq) in 10 mL dry DCM. Add DIPEA (4.0 eq).[\[2\]](#) Note: DCM is preferred over DMF here to maximize the swelling of 2-CTC and stability of the trityl chloride.
- Loading Reaction: Add the solution to the resin.[\[2\]](#)[\[3\]](#) Agitate gently (orbital shaker) for 2 hours at room temperature.
 - Critical Check: Do not use a magnetic stir bar, as it grinds the resin beads.
- Capping (End-Capping): Add 1 mL of Methanol (MeOH) and DIPEA (1 mL) directly to the reaction slurry. Agitate for 20 minutes.

- Mechanism:[2][3][4][5][6][7] MeOH traps any remaining unreacted trityl chloride sites, preventing them from reacting with subsequent amino acids.
- Washing: Drain and wash the resin:
 - 3 x DCM
 - 3 x DMF
 - 3 x DCM

Protocol B: Self-Validating Fmoc Quantitation

Objective: Determine the exact substitution level (mmol/g) before proceeding.

Method: UV-Vis Spectrophotometry (The "Fmoc Test").[3][8][9][10]

- Dry a small aliquot (~5–10 mg) of the loaded resin under vacuum. Weigh exactly (precision ± 0.1 mg).
- Place resin in a volumetric flask (e.g., 25 mL).
- Add 20% Piperidine in DMF to the mark.[2][3][10] Shake for 20 minutes.
- Transfer a sample to a quartz cuvette. Measure Absorbance (Abs) at 301 nm.
 - Note: If Abs > 1.0, dilute the sample and adjust the calculation.

Calculation:

- : Volume of solvent (e.g., 25 mL)
- : Mass of resin (mg)[2]
- : Extinction coefficient of the piperidine-dibenzofulvene adduct ().

Protocol C: Chain Elongation (The "Hard" Coupling)

Objective: Acylate the sterically hindered secondary amine of the piperidine ring.

Context: After removing the Fmoc group from the anchored piperidine, you are left with a secondary amine buried next to the resin linkage. Standard coupling will result in <20% yield.

Reagents:

- Next Fmoc-Amino Acid (5.0 eq)
- HATU (5.0 eq) (Preferred over HBTU/HCTU)
- HOAt (5.0 eq) (Additive to reduce racemization and boost speed)
- DIPEA (10.0 eq)
- DMF (Solvent)[2][5][6]

Step-by-Step:

- Deprotection: Treat resin with 20% Piperidine/DMF (2 x 10 min).[2] Wash thoroughly (5 x DMF).[3]
 - Visual Check: The resin color often shifts significantly.
- Activation: Dissolve the Amino Acid, HATU, and HOAt in DMF. Add DIPEA immediately before adding to the resin.
 - Activation Time: Allow to pre-activate for exactly 30 seconds. Do not wait longer, as HATU adducts can epimerize.
- Coupling: Add mixture to resin. Agitate for 2 to 4 hours (longer than standard 45 min).
- Double Coupling (Mandatory): Drain. Repeat the coupling step with fresh reagents for another 2 hours.
- Monitoring: The standard Kaiser test (ninhydrin) will not work reliably on secondary amines (it yields a reddish-brown rather than blue color). Use the Chloranil Test or p-Nitrophenol ester test for secondary amines.

Data Summary Table

Parameter	Standard SPPS	Piperidine-Scaffold SPPS	Rationale
Resin	Wang / Rink Amide	2-Chlorotrityl Chloride	Prevents racemization; mild loading.
Loading Base	DMAP/DIC	DIPEA (No DMAP)	DMAP is too basic and causes racemization of C2.
Coupling Reagent	HBTU / DIC	HATU / HOAt	Required to overcome steric hindrance of 2° amine.
Coupling Time	45 - 60 min	2 x 2 Hours	Kinetic barrier of the piperidine ring.
Monitoring	Kaiser Test (Blue)	Chloranil Test	Kaiser is insensitive to secondary amines.

References

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